

(2R,3R)-2-((tert-Butoxycarbonyl)amino)-3-methylpentanoic acid structure

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Compound of Interest

Compound Name: *Boc-D-isoleucine*

Cat. No.: *B613700*

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An In-depth Technical Guide on (2R,3R)-2-((tert-Butoxycarbonyl)amino)-3-methylpentanoic acid

Introduction

(2R,3R)-2-((tert-Butoxycarbonyl)amino)-3-methylpentanoic acid is a protected, non-proteinogenic amino acid. The tert-butoxycarbonyl (Boc) protecting group on the alpha-amino function allows this molecule to be used as a building block in the synthesis of peptides and other complex organic molecules. Its specific stereochemistry, with the (2R,3R) configuration, can be crucial for the biological activity and conformational properties of the final product. This guide provides a technical overview of its structure, properties, a representative synthesis protocol, and its application in research and development.

Chemical Structure and Properties

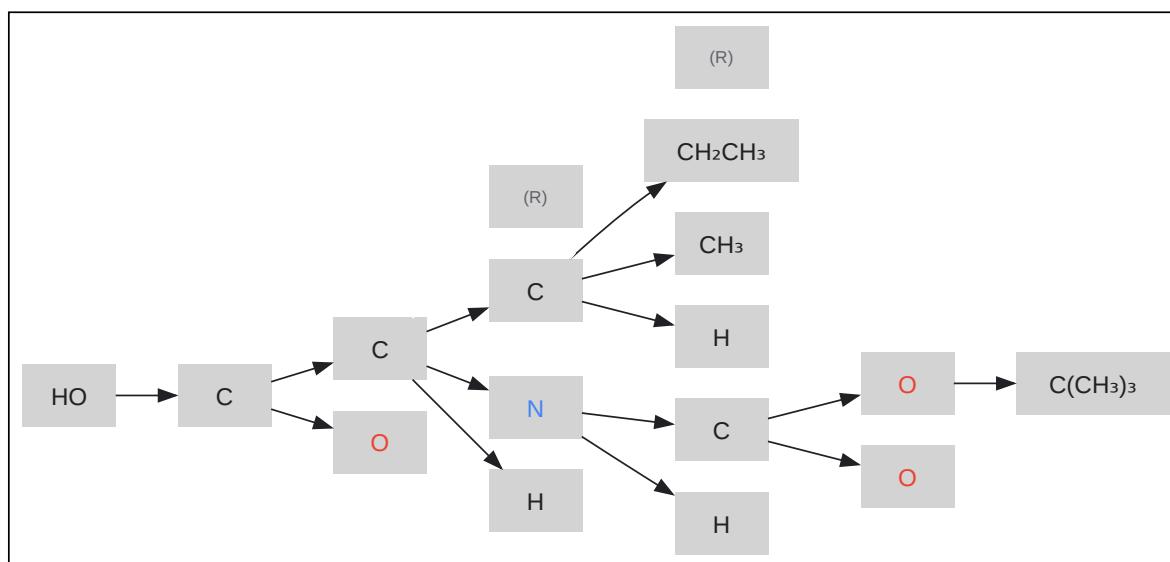
The structure of (2R,3R)-2-((tert-Butoxycarbonyl)amino)-3-methylpentanoic acid is characterized by a pentanoic acid backbone with a methyl group at the 3-position and a Boc-protected amino group at the 2-position. The stereochemistry at the two chiral centers is fixed in the (R) configuration.

Table 1: Physicochemical Properties of (2R,3R)-2-((tert-Butoxycarbonyl)amino)-3-methylpentanoic acid

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₁ NO ₄	Calculated
Molecular Weight	231.29 g/mol	Calculated
Appearance	White to off-white solid	Predicted
Melting Point	Not available	-
Boiling Point	Not available	-
pKa (Carboxylic Acid)	~4-5	Estimated
LogP	~2.5	Estimated
CAS Number	Not available	-

Note: The physicochemical data presented are estimated values based on structurally similar compounds, as specific experimental data for the (2R,3R) isomer is not readily available in public literature.

Chemical Structure of (2R,3R)-2-((tert-Butoxycarbonyl)amino)-3-methylpentanoic acid

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Caption: 2D structure of the target molecule.

Experimental Protocols

Synthesis of (2R,3R)-2-((tert-Butoxycarbonyl)amino)-3-methylpentanoic acid

This protocol describes a general method for the Boc protection of (2R,3R)-2-amino-3-methylpentanoic acid.

Materials:

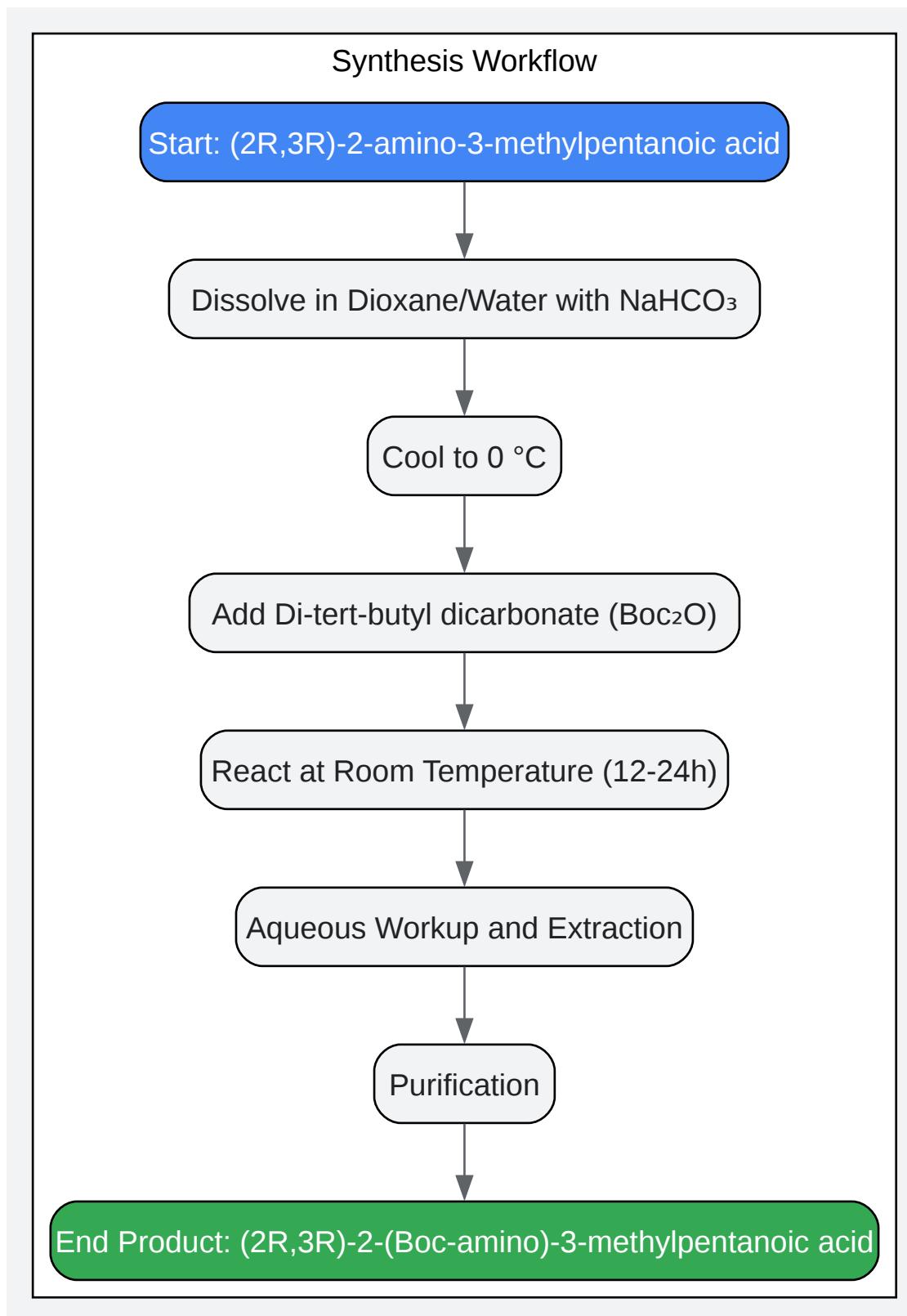
- (2R,3R)-2-amino-3-methylpentanoic acid

- Di-tert-butyl dicarbonate (Boc_2O)
- Sodium bicarbonate (NaHCO_3)
- Dioxane
- Water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- 1 M Hydrochloric acid (HCl)

Procedure:

- In a round-bottom flask, dissolve (2R,3R)-2-amino-3-methylpentanoic acid (1 equivalent) in a 1:1 mixture of dioxane and water.
- Add sodium bicarbonate (2.5 equivalents) to the solution and stir until it is completely dissolved.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate (1.1 equivalents) in dioxane to the reaction mixture with vigorous stirring.
- Allow the reaction to warm to room temperature and continue stirring for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, remove the dioxane under reduced pressure.
- Cool the remaining aqueous solution to 0 °C and acidify to pH 2-3 with 1 M HCl.
- Extract the product with ethyl acetate (3 x volume of the aqueous layer).

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the product by column chromatography on silica gel if necessary.



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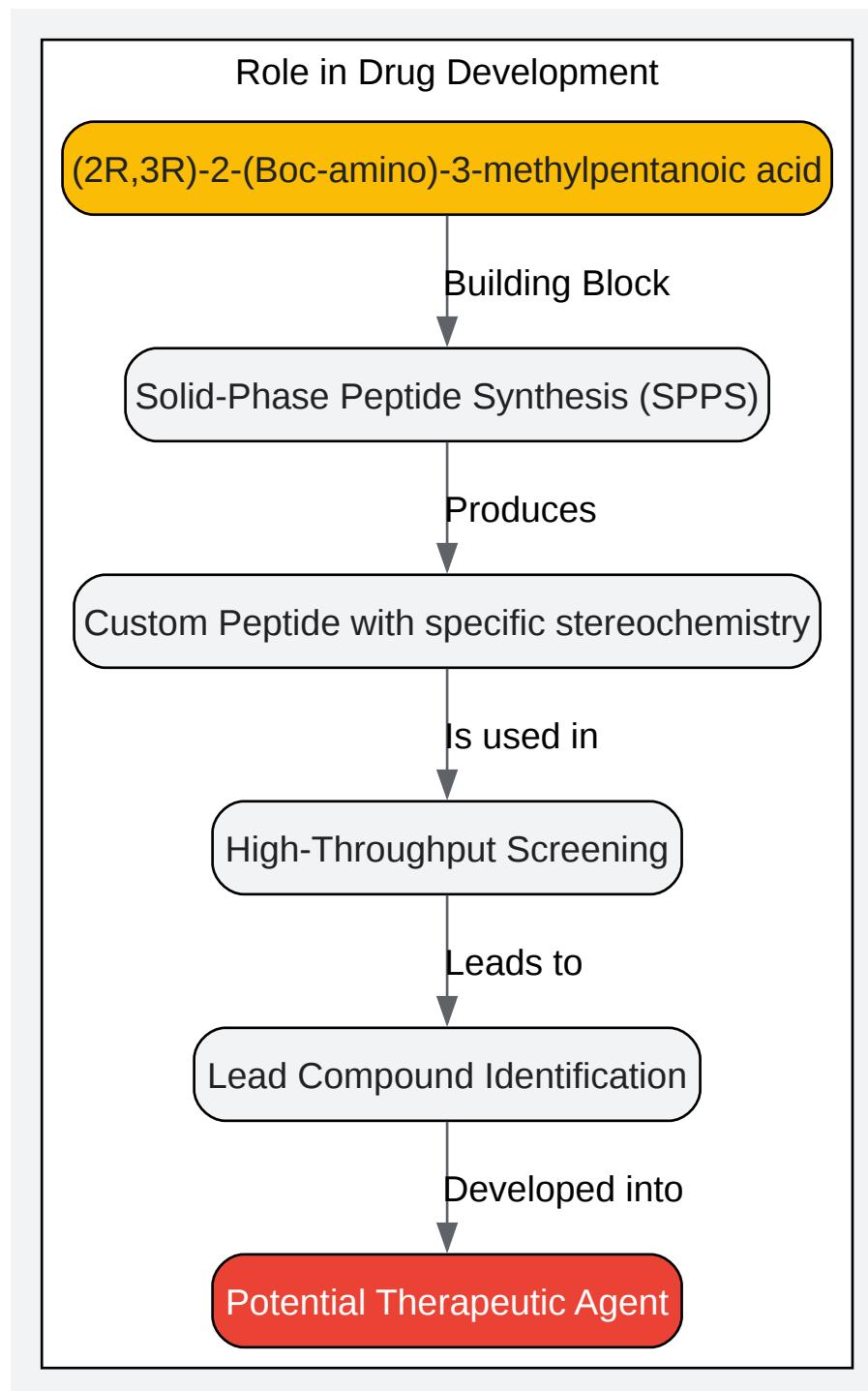
Caption: General workflow for the synthesis.

Applications in Research and Drug Development

As a protected amino acid, (2R,3R)-2-((tert-Butoxycarbonyl)amino)-3-methylpentanoic acid is primarily used as a monomer unit in the synthesis of peptides. The Boc group prevents unwanted side reactions at the amino terminus during peptide bond formation.

Solid-Phase Peptide Synthesis (SPPS): In SPPS, this molecule can be incorporated into a growing peptide chain. The general cycle involves:

- Deprotection of the N-terminal protecting group of the resin-bound peptide.
- Coupling of the carboxylic acid of the new Boc-protected amino acid (such as the title compound) to the free amine of the resin-bound peptide.
- Washing away excess reagents. This cycle is repeated to build the desired peptide sequence. The specific stereochemistry of the title compound will influence the final three-dimensional structure and, potentially, the biological activity of the synthesized peptide.



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Caption: Logical flow in drug development.

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